Preparing JWG-071 Stock Solution for Preclinical Research

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Compound of Interest	
Compound Name:	*JWG-071*
Cat. No.:	*B608267* Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

JWG-071 is a potent and selective chemical probe for Extracellular signal-regulated kinase 5 (ERK5), also known as Big Mitogen-activated Protein Kinase 1 (BMK1).[1][2][3] It also demonstrates inhibitory activity against Leucine-rich repeat kinase 2 (LRRK2).[1][2][4] With IC50 values of 88 nM and 109 nM for ERK5 and LRRK2 respectively, **JWG-071** serves as a valuable tool for investigating the roles of these kinases in various cellular processes and disease models, particularly in cancer research.[1][2][4] Proper preparation of a stock solution is the first critical step for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **JWG-071** stock solutions for in vitro and in vivo studies.

Quantitative Data Summary

For ease of reference, the key quantitative data for **JWG-071** are summarized in the table below.

Property	Value	Source
Molecular Weight	612.76 g/mol	[1][5]
CAS Number	2250323-50-1	[1]
IC50 (ERK5)	88 nM	[1][2][4][5]
IC50 (LRRK2)	109 nM	[1][2][4][5]
Solubility (DMSO)	≥ 100 mg/mL (163.20 mM)	[5][6]
Powder Storage	3 years at -20°C, 2 years at 4°C	[2][6]
Solution Storage	2 years at -80°C, 1 year at -20°C	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **JWG-071** Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution in Dimethyl Sulfoxide (DMSO), suitable for most cell-based assays.

Materials:

- **JWG-071** powder

- Anhydrous/Hygroscopic DMSO (newly opened recommended)[6]

- Sterile microcentrifuge tubes or vials

- Vortex mixer

- Ultrasonic bath

Procedure:

- Calculate the required mass of **JWG-071**. To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:

  - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)

  - Mass (mg) = 10 mmol/L x 0.001 L x 612.76 g/mol = 6.1276 mg

- Weigh the **JWG-071** powder accurately in a sterile microcentrifuge tube.

- Add the calculated volume of DMSO. For a 10 mM solution, add 1 mL of DMSO to the 6.1276 mg of **JWG-071**.

- Promote dissolution. Vortex the solution vigorously. If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution.[6] Gentle warming to 37°C can also be applied.

- Aliquot and store. Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Storage. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[6]

Protocol 2: Preparation of **JWG-071** Formulation for In Vivo Studies

This protocol provides an example of a vehicle formulation suitable for administering **JWG-071** in animal models. Note that the final concentration and vehicle composition may need to be optimized for your specific experimental needs.

Materials:

- **JWG-071** powder

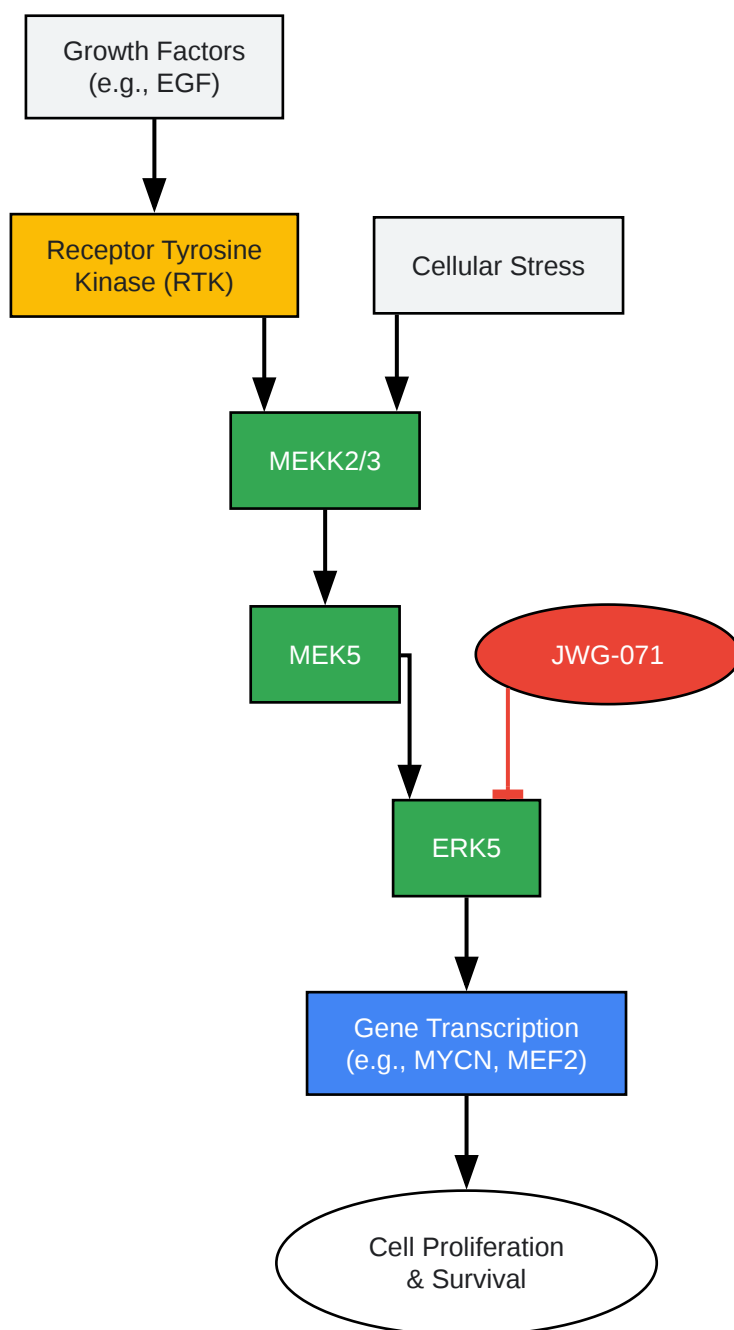- DMSO

- PEG300

- Tween-80

- Saline (sterile)

Procedure:

This protocol is for a formulation containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[6]

- Prepare a concentrated stock of **JWG-071** in DMSO as described in Protocol 1. For example, a 25 mg/mL stock.

- Add the solvents sequentially. For a final volume of 1 mL, follow these steps:

  - Start with 400 µL of PEG300.

  - Add 100 µL of the 25 mg/mL **JWG-071** in DMSO stock and mix thoroughly.

  - Add 50 µL of Tween-80 and mix until the solution is homogeneous.

  - Add 450 µL of sterile saline to reach the final volume of 1 mL.

- Ensure complete dissolution. The final solution should be clear. If precipitation occurs, gentle warming and sonication may be used.[6]

- Use immediately. It is recommended to prepare this formulation fresh for each experiment.[1]

Visualizations

Signaling Pathway

JWG-071 primarily targets the ERK5 signaling pathway, which is a component of the larger Mitogen-Activated Protein Kinase (MAPK) signaling cascade.
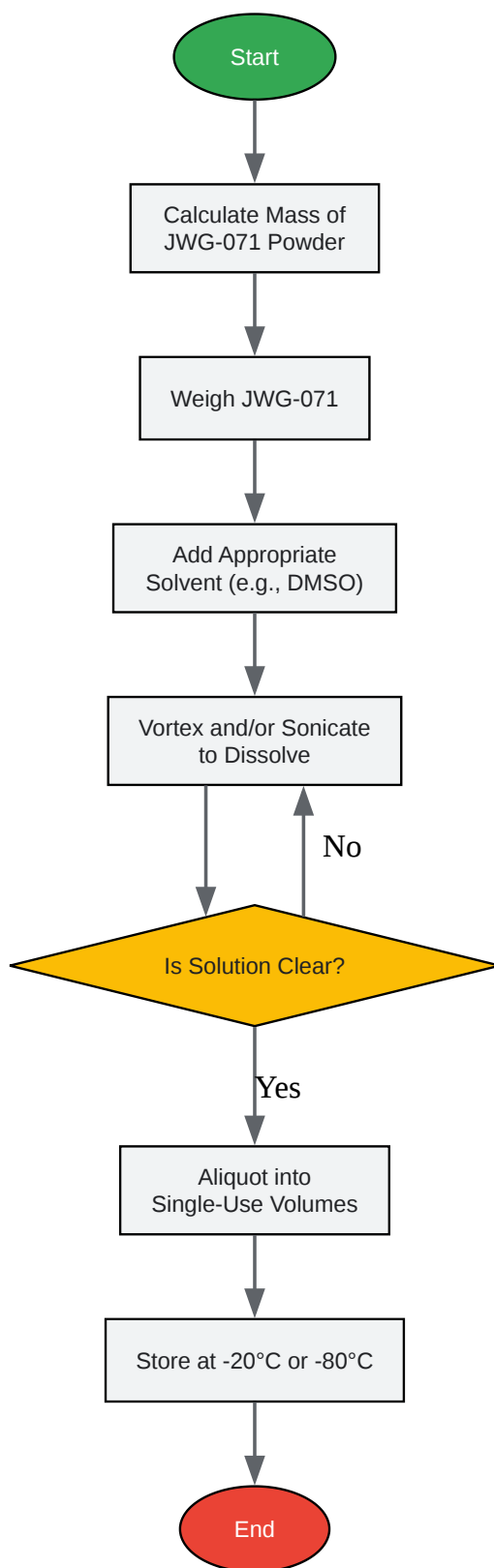
Caption: The MEK5-ERK5 signaling pathway and the inhibitory action of **JWG-071**.

Experimental Workflow

The following diagram illustrates the workflow for preparing a **JWG-071** stock solution.

Tech Support

Start

Calculate Mass of
JWG-071 Powder

Weigh JWG-071

Add Appropriate
Solvent (e.g., DMSO)

Vortex and/or Sonicate
to Dissolve

No

Is Solution Clear?

Yes

Aliquot into
Single-Use Volumes

Store at -20°C or -80°C

End

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Caption: Workflow for the preparation of a **JWG-071** stock solution.

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References

- 1. selleckchem.com [selleckchem.com]

- 2. abmole.com [abmole.com]

- 3. JWG-071 - MedChem Express [bioscience.co.uk]

- 4. medchemexpress.com [medchemexpress.com]

- 5. file.medchemexpress.com [file.medchemexpress.com]

- 6. medchemexpress.com [medchemexpress.com]

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